

A Comprehensive Technical Guide to Ethyl (ethoxymethylene)cyanoacetate: Synonyms, Properties, and Synthetic Applications

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Compound of Interest

Compound Name: *Ethyl (ethoxymethylene)cyanoacetate*

Cat. No.: *B148315*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Ethyl (ethoxymethylene)cyanoacetate**, a versatile reagent in organic synthesis. This document covers its common synonyms, physicochemical properties, and its pivotal role as a building block in the synthesis of a wide array of heterocyclic compounds with significant applications in the pharmaceutical industry.

Common Synonyms and Identifiers

Ethyl (ethoxymethylene)cyanoacetate is known by a variety of names in chemical literature. A comprehensive list of its common synonyms and identifiers is provided below for easy reference.

Identifier Type	Identifier
Systematic Name	Ethyl (E)-2-cyano-3-ethoxyacrylate
IUPAC Name	Ethyl (2Z)-2-cyano-3-ethoxyprop-2-enoate[1]
CAS Number	94-05-3[1][2][3]
EINECS Number	202-299-5[3]
PubChem CID	1715183[4]
Molecular Formula	C8H11NO3[1][2]
Common Synonyms	Ethyl 2-cyano-3-ethoxyacrylate[2][3][5]
	2-Cyano-3-ethoxyacrylic acid ethyl ester[5]
	Ethyl 3-ethoxy-2-cyanoacrylate[2][3]
	(E)-Ethyl 2-cyano-3-ethoxyacrylate[3]
	EMCAE[2]
	Ethoxy Methylene Cyanoacetic Acid Ethyl Ester[2]
	Ethyl cyano(ethoxymethylene)acetate[2][3]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **Ethyl (ethoxymethylene)cyanoacetate** is presented in the tables below. This information is crucial for its handling, characterization, and use in chemical reactions.

Physicochemical Properties

Property	Value	Reference
Appearance	White to light yellow crystalline solid	[3]
Molecular Weight	169.18 g/mol	[3]
Melting Point	49-51 °C	[3]
Boiling Point	190-191 °C at 30 mmHg	[3]
Flash Point	>230 °F (>110 °C)	[3]
Solubility	Soluble in ethanol, acetone, and chloroform. Limited solubility in water.	[6]
Density	~1.12 g/cm ³	[6]

Spectroscopic Data

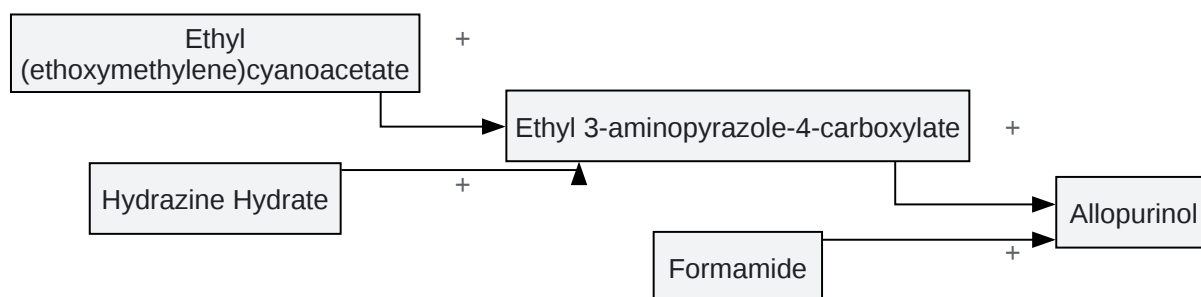
Spectroscopy	Data	Reference
¹ H NMR	Spectra available in various databases.	[7]
¹³ C NMR	Data available in chemical databases.	[4]
Infrared (IR)	Characteristic peaks for C≡N, C=O, and C=C bonds.	
Mass Spectrometry	Molecular ion peak and fragmentation pattern available.	[4]

Synthetic Applications in Heterocyclic Chemistry

Ethyl (ethoxymethylene)cynoacetate is a key precursor for the synthesis of a diverse range of heterocyclic compounds, many of which are scaffolds for medicinally important molecules. Its electrophilic nature at the ethoxymethylene carbon and the presence of multiple functional groups make it a versatile reagent for cyclization reactions.

Synthesis of Pyrazole Derivatives

One of the most significant applications of **Ethyl (ethoxymethylene)cyanoacetate** is in the synthesis of pyrazole derivatives. The reaction with hydrazine and its derivatives provides a straightforward route to 3-aminopyrazole-4-carboxylates, which are important intermediates in the synthesis of various pharmaceuticals, including the xanthine oxidase inhibitor, Allopurinol.

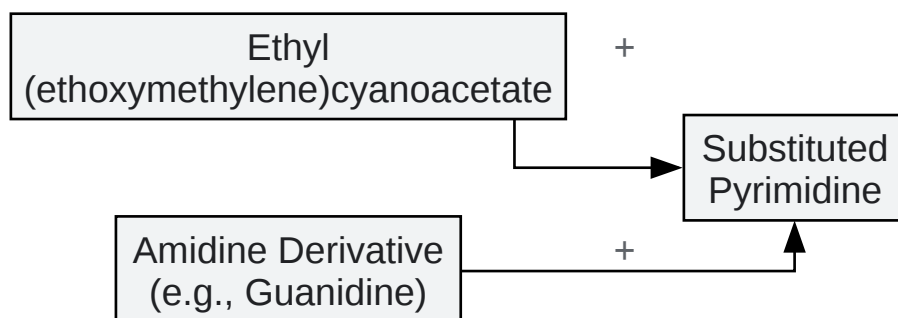


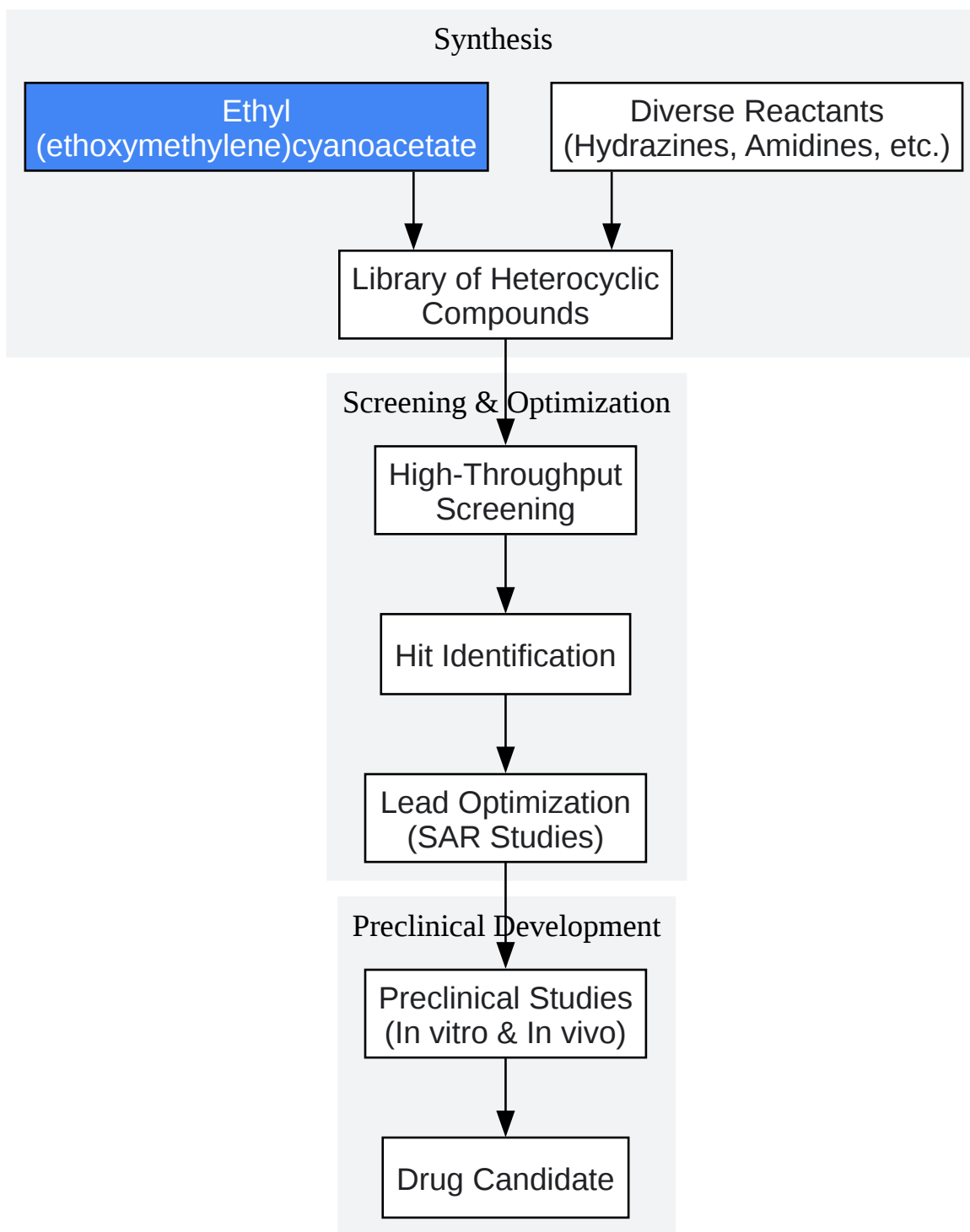
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Synthetic pathway to Allopurinol.

Synthesis of Pyrimidine Derivatives

Ethyl (ethoxymethylene)cyanoacetate is also utilized in the synthesis of pyrimidine derivatives. By reacting with amidines or urea derivatives, it can be used to construct the pyrimidine ring system, which is a core structure in many biologically active compounds, including antiviral and anticancer agents.





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